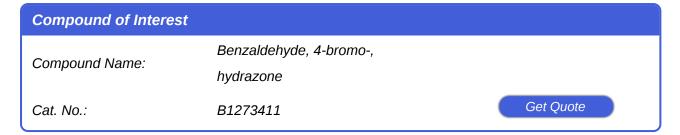


A Comparative Guide to the Characterization of 4-Bromobenzaldehyde Phenylhydrazone

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This guide provides a comprehensive overview of the characterization data for 4-bromobenzaldehyde phenylhydrazone, a compound of interest in synthetic chemistry and drug development. It includes a detailed summary of its physicochemical and spectroscopic properties, alongside experimental protocols for its synthesis. Furthermore, a comparison of different synthetic methodologies is presented to offer researchers insights into optimizing its preparation.

Physicochemical and Spectroscopic Characterization

The identity and purity of 4-bromobenzaldehyde phenylhydrazone can be confirmed through various analytical techniques. A summary of the key characterization data is presented in Table 1.



Property	Data	
Melting Point	112-114 °C[1]	
Appearance	Typically a yellow crystalline solid.	
Molecular Formula	С13H11BrN2[2]	
Molecular Weight	275.14 g/mol [2]	
Infrared (IR) Spectra	Key absorptions are expected for N-H stretching (around 3300 cm ⁻¹), C=N stretching (around 1600 cm ⁻¹), and C-Br stretching.	
¹ H NMR Spectra	Expected signals include those for aromatic protons and the imine proton (-CH=N-).	
¹³ C NMR Spectra	Characteristic peaks include the imine carbon (- CH=N-) and aromatic carbons. A known spectrum is available on SpectraBase.[3]	
Mass Spectrometry	The mass spectrum shows a top peak at m/z 274.[3]	

Synthesis and Methodologies

The standard method for synthesizing 4-bromobenzaldehyde phenylhydrazone involves the condensation reaction between 4-bromobenzaldehyde and phenylhydrazine. This section details a conventional protocol and discusses alternative, potentially more efficient methods.

Experimental Protocol: Conventional Synthesis

This protocol describes a standard laboratory procedure for the synthesis of 4-bromobenzaldehyde phenylhydrazone.

Materials:

- 4-Bromobenzaldehyde
- Phenylhydrazine



- Ethanol
- Glacial Acetic Acid (catalyst)

Procedure:

- Dissolve 4-bromobenzaldehyde (1 equivalent) in a minimal amount of ethanol in a roundbottom flask.
- Add phenylhydrazine (1 equivalent) to the solution.
- Add a few drops of glacial acetic acid to catalyze the reaction.
- Reflux the mixture for a specified period (typically 1-3 hours), monitoring the reaction progress by Thin Layer Chromatography (TLC).
- After completion, cool the reaction mixture to room temperature and then in an ice bath to induce crystallization.
- Collect the precipitated solid by vacuum filtration.
- Wash the solid with cold ethanol to remove any unreacted starting materials.
- Recrystallize the crude product from a suitable solvent (e.g., ethanol) to obtain the pure 4bromobenzaldehyde phenylhydrazone.
- Dry the purified crystals and determine the yield and melting point.

Alternative Synthesis Methodologies

Modern synthetic chemistry often seeks more efficient and environmentally friendly methods. For the synthesis of phenylhydrazones, several alternatives to conventional heating exist.

Microwave-Assisted Synthesis: This method can significantly reduce reaction times and improve yields. The reactants are mixed in a microwave-safe vessel, often with a solid support like silica gel or in a minimal amount of solvent, and irradiated in a microwave synthesizer.



Solvent-Free Synthesis: Grinding the reactants together, sometimes with a catalytic amount of a solid acid or base, can lead to the formation of the product without the need for a solvent. This approach is environmentally benign and can be highly efficient.

Comparison of Synthetic Methods

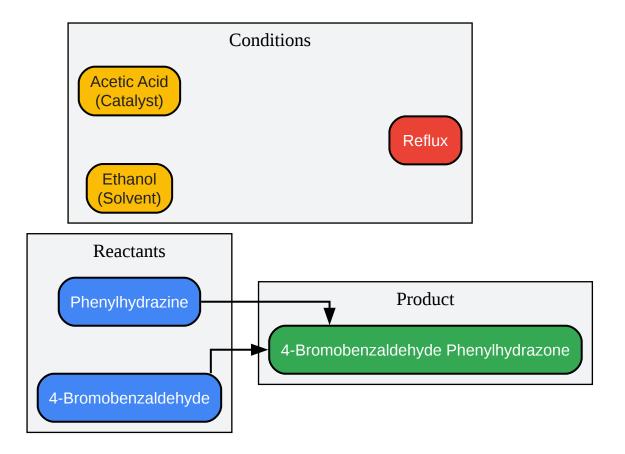
The choice of synthetic method can impact the efficiency, cost, and environmental footprint of the process. Table 2 provides a qualitative comparison of the methods discussed.

Feature	Conventional Heating	Microwave- Assisted Synthesis	Solvent-Free Synthesis
Reaction Time	Hours	Minutes	Minutes to Hours
Energy Consumption	High	Low	Very Low
Solvent Usage	Significant	Minimal to None	None
Yields	Generally good	Often higher than conventional methods	Can be very high
Equipment	Standard laboratory glassware	Microwave synthesizer	Mortar and pestle or ball mill

Visualizing the Synthesis

The following diagrams illustrate the chemical reaction and a generalized workflow for the synthesis of 4-bromobenzaldehyde phenylhydrazone.

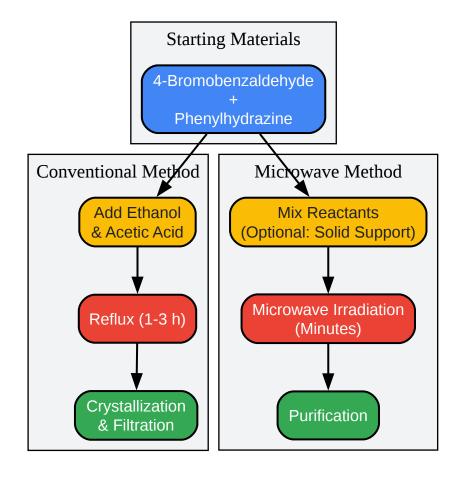




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Caption: Synthesis of 4-bromobenzaldehyde phenylhydrazone.





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Caption: Workflow comparison of synthesis methods.

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